

Comparative Guide: USP/EP Impurity Limits for 2-Oxopyrrolidine Related Substances

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Compound of Interest

Compound Name: 2-(2-Oxopyrrolidin-1-yl)propanoic acid

CAS No.: 67118-32-5

Cat. No.: B3149371

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Executive Summary

2-Oxopyrrolidine (also known as 2-Pyrrolidone,

-Butyrolactam) occupies a dual role in pharmaceutical development: it is a critical raw material/solvent and a regulated impurity. Its presence is most strictly controlled in pyrrolidone-based polymers (e.g., Povidone, Crospovidone) and structurally related Active Pharmaceutical Ingredients (APIs) like Piracetam and Levetiracetam.

This guide objectively compares the United States Pharmacopeia (USP) and European Pharmacopoeia (EP) regulatory limits and analytical methodologies. It contrasts the industry-standard HPLC-UV methods with GC-FID alternatives, providing actionable protocols for researchers ensuring compliance.

Regulatory Landscape: USP vs. EP Limits[1][2]

The regulatory tolerance for 2-oxopyrrolidine varies significantly based on the matrix—ranging from 3.0% in polymers (where it is a residual monomer) to 0.1% in APIs (where it is a

degradation product or process impurity).

Table 1: Comparative Impurity Limits

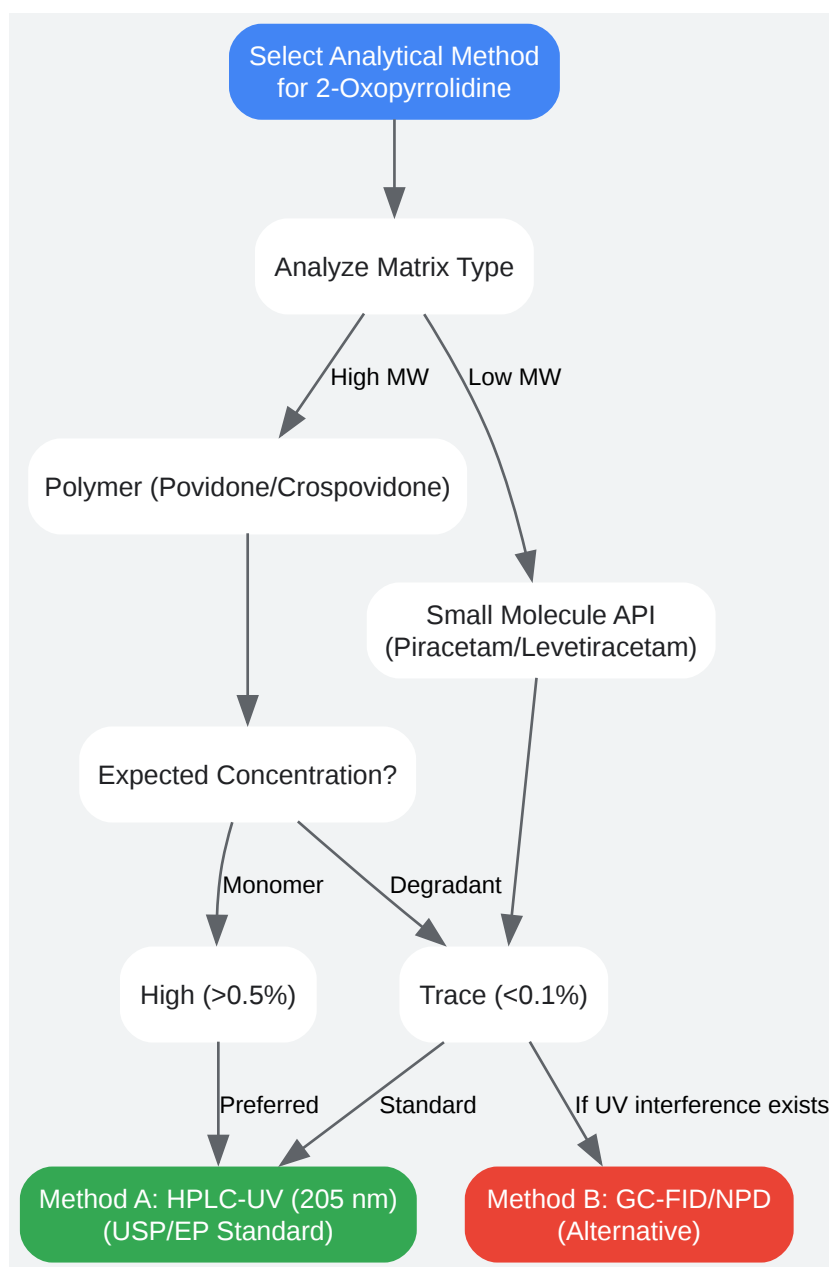
Matrix (Drug/Excipient)	Regulatory Standard	Specified Impurity Name	Limit	Primary Analytical Method
Povidone (PVP)	USP / EP (Harmonized)	Impurity B (EP) / 2-Pyrrolidinone (USP)	3.0%	HPLC-UV (205 nm)
Povidone-Iodine	USP	2-Pyrrolidinone	3.0%	HPLC-UV
Piracetam	EP	Impurity A	0.1%	HPLC-UV (205 nm)
Piracetam	USP	Related Compound A	0.1%	HPLC-UV
Levetiracetam	USP / EP	Unspecified / Process Impurity	0.10% (General Limit)	HPLC-UV (205- 220 nm)
Crospovidone	USP / EP	Impurity A (Water Soluble Substances)	3.0% (as sum)	HPLC-UV

Critical Insight: The 3.0% limit in Povidone is exceptionally high compared to standard ICH Q3A/B limits (typically <0.15%) because 2-oxopyrrolidine is the monomeric precursor and is considered to have a low toxicity profile in this context. However, in APIs like Piracetam, it is treated as a standard related substance with strict 0.1% limits.

Methodological Comparison: HPLC vs. GC

While HPLC-UV is the compendial standard, Gas Chromatography (GC) offers superior performance for specific "dirty" matrices or when investigating volatile co-impurities.

Analytical Decision Matrix



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Figure 1: Decision tree for selecting the appropriate analytical technique based on sample matrix and concentration range.

Method A: HPLC-UV (The Compendial Standard)

- Mechanism: Reversed-phase partition chromatography.
- Pros: Harmonized across USP/EP; direct injection of aqueous samples; highly robust for Povidone.
- Cons: Detection at 205 nm is non-specific and susceptible to interference from solvents or buffer cut-offs; 2-oxopyrrolidine has weak UV absorbance.

Method B: GC-FID (The Performance Alternative)

- Mechanism: Volatility-based separation.
- Pros: Excellent sensitivity for 2-oxopyrrolidine (boiling point ~245°C); eliminates interference from non-volatile polymer matrices (using headspace or direct injection with liner exchange).
- Cons: Requires sample extraction (if matrix is solid polymer); column fouling risk with direct injection of polymers.

Detailed Experimental Protocol: HPLC-UV for Povidone

This protocol is derived from the harmonized USP/EP monograph for Povidone, optimized for modern HPLC systems to ensure system suitability compliance.

Reagents & Equipment[3][4][5]

- Column: C18 (L1 packing), 4.6 mm x 250 mm, 5 µm (e.g., Agilent Zorbax Eclipse XDB-C18 or equivalent).
 - Note: A guard column is mandatory to prevent polymer fouling of the analytical column.
- Mobile Phase: Water : Methanol (95 : 5 v/v).
 - Optimization: Degas thoroughly. The low % organic requires a "phase collapse" resistant column or continuous flow.

- Detector: UV / PDA at 205 nm.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 µL (USP) or 20 µL (EP) – Standardize to 20 µL for better sensitivity.
- Column Temperature: 25°C.

Preparation of Solutions[4]

- Mobile Phase: Mix 950 mL of HPLC-grade water with 50 mL of Methanol. Filter through a 0.45 µm nylon membrane.
- System Suitability Solution (Resolution):
 - Dissolve 100 mg of 2-pyrrolidone (Impurity B) and 100 mg of vinyl acetate in 100 mL of Mobile Phase.
 - Goal: Ensure resolution between 2-pyrrolidone and vinyl acetate (if present) or simply check symmetry of the 2-pyrrolidone peak.
- Standard Solution:
 - Dissolve accurately weighed 2-pyrrolidone RS in Mobile Phase to obtain a concentration of ~0.03 mg/mL (for APIs) or ~1.0 mg/mL (for Povidone limit of 3.0%).
 - For Povidone (3.0% limit): Dissolve 100 mg 2-pyrrolidone in 500 mL water (0.2 mg/mL) – Check calculation: 3.0% of a 50 mg/mL sample = 1.5 mg/mL.
 - Corrected Standard (USP Povidone): Dissolve 100 mg of 2-pyrrolidinone in water to 100 mL. Dilute 3.0 mL of this to 50 mL. Final Conc: ~0.06 mg/mL.
- Sample Solution:
 - Dissolve 100 mg of Povidone sample in 50 mL of Mobile Phase (Concentration: 2.0 mg/mL).

Execution & System Suitability[3]

- Equilibrate the system for 30 minutes.
- Inject the Standard Solution (6 replicates).
 - Requirement: %RSD of peak area $\leq 2.0\%$.[\[1\]](#)[\[2\]](#)
 - Requirement: Tailing factor (Symmetry) between 0.8 and 1.5.
- Inject the Sample Solution.
- Run Time: ~15 minutes (2-pyrrolidone elutes early, typically 3-6 mins; wash column after run to remove polymeric residue).

Calculation

Where:

- = Peak response of 2-pyrrolidinone in Sample Solution.
- = Peak response of 2-pyrrolidinone in Standard Solution.
- = Concentration of Standard (mg/mL).[\[1\]](#)[\[3\]](#)
- = Concentration of Sample (mg/mL).[\[1\]](#)[\[3\]](#)

Performance Analysis: Challenges & Troubleshooting

Challenge 1: Detection at 205 nm

The 205 nm wavelength is near the UV cutoff for many solvents.

- Symptom: Noisy baseline or negative peaks.
- Solution: Use high-purity "HPLC grade" water and methanol. Avoid phosphate buffers if possible, or use <10 mM concentrations. Ensure the reference wavelength on PDA is "off" or set far (e.g., 360 nm).

Challenge 2: Polymeric Fouling

Injecting Povidone directly can clog the column over time.

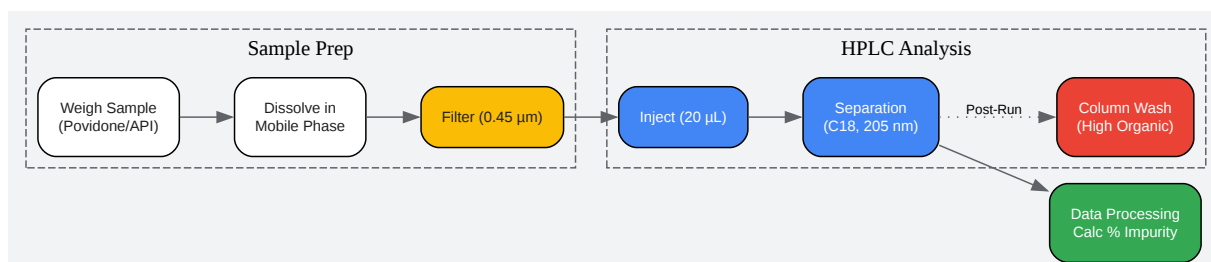
- Symptom: Increased backpressure and peak splitting.
- Solution: Use a Guard Column (L1). Implement a "sawtooth" wash method: after the analyte elutes, ramp to 90% Methanol for 5 minutes to wash off the polymer, then re-equilibrate.

Challenge 3: Peak Tailing

2-Oxopyrrolidine is a lactam and can interact with silanols.

- Symptom: Tailing factor > 2.0.[4]
- Solution: Use a highly end-capped C18 column (e.g., "Base Deactivated").

Experimental Workflow Diagram



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Figure 2: Standardized HPLC workflow for 2-oxopyrrolidine analysis, emphasizing the filtration and wash steps critical for polymeric samples.

References

- United States Pharmacopeia (USP). Monograph: Povidone. USP-NF 2024.[5][6]
- European Pharmacopoeia (Ph.[7][8] Eur.). Monograph 0685: Povidone. 11th Edition.
- European Pharmacopoeia (Ph.[7][8] Eur.). Monograph: Piracetam.

- National Institutes of Health (NIH) PubChem. Compound Summary: 2-Pyrrolidone.[4][7][9]
- LGC Standards. Impurity Reference Materials: 2-Pyrrolidinone.[9]

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Sources

- 1. trungtamthuoc.com [trungtamthuoc.com]
- 2. trungtamthuoc.com [trungtamthuoc.com]
- 3. drugfuture.com [drugfuture.com]
- 4. ichimarutrading.co.jp [ichimarutrading.co.jp]
- 5. spectrumchemical.com [spectrumchemical.com]
- 6. 4-(nitroso(vinyl)amino)butanoic acid from Kollidon? - N-nitrosamines Chemistry - Nitrosamines Exchange [nitrosamines.usp.org]
- 7. amphray.com [amphray.com]
- 8. gmp-navigator.com [gmp-navigator.com]
- 9. 2-(2-Oxopyrrolidin-1-yl)butanoic acid, (2S)- | C₈H₁₃NO₃ | CID 11607993 - PubChem [pubchem.ncbi.nlm.nih.gov]
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